

The Geochemical Significance of Nobleite: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Nobleite, a rare hydrous calcium borate mineral with the chemical formula $CaB_6O_9(OH)_2 \cdot 3H_2O$, holds a unique position in borate mineralogy.[1][2][3] First discovered in 1961 in Death Valley, California, it is named in honor of USGS geologist Levi F. Noble for his significant contributions to the geology of the region.[2][4] Primarily formed as a secondary mineral, **nobleite** provides valuable insights into the weathering processes and geochemical evolution of borate deposits. This technical guide synthesizes the current understanding of **nobleite**, focusing on its geochemical significance, formation, and physicochemical properties, with a particular emphasis on quantitative data and experimental methodologies.

Physicochemical Properties of Nobleite

Nobleite is a transparent, colorless to white mineral with a sub-vitreous to pearly luster.[2] It belongs to the monoclinic crystal system.[2] A summary of its key physical and chemical properties is presented in the tables below.

Table 1: Chemical Composition of Nobleite



Oxide/Element	Weight % (Erd et al., 1961) [4]	Weight % (Ideal Formula) [5]
CaO	16.96	16.64
B ₂ O ₃	60.80	61.98
H₂O	21.84	21.38
Na ₂ O	0.26	-
K ₂ O	0.06	-
SrO	0.11	-
Fe ₂ O ₃	0.15	-
Li ₂ O	0.02	-
Total	100.28	100.00

Table 2: Physical and Crystallographic Properties of Nobleite



Property	Value	
Crystal System	Monoclinic[2]	
Space Group	P21/a[6]	
Unit Cell Dimensions	a = 14.56 Å, b = 8.016 Å, c = 9.838 Å, β = 111.8°[5]	
Formula Units (Z)	4[6]	
**Density (g/cm³) **	2.09 (measured), 2.10 (calculated)[5]	
Hardness (Mohs)	3[2]	
Luster	Sub-vitreous to pearly[2]	
Color	Colorless to white[2]	
Streak	White[2]	
Cleavage	Perfect on {100}[7]	
Optical Class	Biaxial (+)[6]	
Refractive Indices	$n\alpha = 1.500$, $n\beta = 1.520$, $n\gamma = 1.554[6]$	

Geochemical Significance and Formation


The primary geochemical significance of **nobleite** lies in its role as an indicator of secondary alteration processes in borate deposits. It is not a primary evaporite mineral but rather forms through the weathering of pre-existing calcium and calcium-sodium borates.

Paragenesis and Formation Pathway

Nobleite is most commonly found as a recent incrustation formed by the weathering of colemanite ($Ca_2B_6O_{11}\cdot 5H_2O$) and priceite ($Ca_4B_{10}O_{19}\cdot 7H_2O$).[4] This formation pathway suggests a process of dissolution and reprecipitation under specific, near-surface conditions. The paragenetic sequence indicates that **nobleite** forms later than the primary borate minerals. It is frequently associated with a suite of other secondary borate and sulfate minerals, including ulexite, gowerite, meyerhofferite, ginorite, sassolite, and gypsum.[4]



The formation of **nobleite** from the weathering of colemanite and priceite can be conceptualized as a multi-step process involving the leaching of the primary borates by meteoric water, followed by the precipitation of **nobleite** as conditions change, such as through evaporation or shifts in pH.



Click to download full resolution via product page

Formation pathway of **nobleite** through the weathering of primary borate minerals.

Stability and Geochemical Modeling

Currently, there is a lack of published experimental data defining the precise pressuretemperature-pH stability field of **nobleite**. However, its occurrence as a weathering product suggests it is stable under low-temperature and low-pressure, near-surface conditions.

Geochemical modeling of the CaO-B₂O₃-H₂O system could provide theoretical constraints on the formation of **nobleite**. Such models would require accurate thermodynamic data for **nobleite** and associated borate minerals. The formation of **nobleite** is likely favored in environments with a high activity of boric acid and calcium ions, and a pH range that promotes the stability of the hexaborate anion.

Experimental Protocols

Detailed experimental protocols for the synthesis and dissolution of **nobleite** are not readily available in the published literature. However, general methodologies used for other borate minerals can be adapted to study **nobleite**.

Generalized Hydrothermal Synthesis of Calcium Borates

Hydrothermal synthesis is a common method for producing crystalline borate minerals. A generalized protocol for the synthesis of a calcium borate like **nobleite** would involve the following steps:


Foundational & Exploratory





- Reactant Preparation: High-purity sources of calcium oxide (or a soluble calcium salt) and boric acid are used as starting materials.
- Mixing: The reactants are mixed in stoichiometric ratios in deionized water to form a slurry.
- Hydrothermal Reaction: The slurry is placed in a sealed autoclave and heated to a specific temperature (typically 100-250 °C) for a defined period (hours to days) to facilitate the crystallization of the desired borate phase.
- Cooling and Product Recovery: The autoclave is cooled, and the solid product is separated from the solution by filtration.
- Washing and Drying: The product is washed with deionized water to remove any unreacted starting materials and soluble byproducts, and then dried at a low temperature.
- Characterization: The synthesized material is characterized using techniques such as X-ray diffraction (XRD), Fourier-transform infrared spectroscopy (FTIR), and scanning electron microscopy (SEM) to confirm its identity and purity.





Click to download full resolution via product page

Generalized workflow for the hydrothermal synthesis of calcium borate minerals.

Generalized Dissolution Kinetics Study

Understanding the dissolution kinetics of **nobleite** is crucial for modeling its formation and persistence in natural environments. A typical experimental setup to study its dissolution would involve:

• Sample Preparation: Pure **nobleite** crystals are crushed and sieved to a specific size fraction to ensure a known surface area.




- Reactor Setup: A known mass of the sieved nobleite is placed in a reaction vessel with a solution of a specific pH and ionic strength. The temperature is controlled using a water bath.
- Sampling: At regular time intervals, aliquots of the solution are withdrawn from the reactor.
- Analysis: The concentration of dissolved boron and calcium in the aliquots is measured using techniques such as inductively coupled plasma-optical emission spectrometry (ICP-OES) or ion chromatography.
- Data Analysis: The dissolution rate is calculated from the change in concentration of dissolved species over time, normalized to the mineral surface area.

Analytical Techniques for Borate Mineral Characterization

A combination of analytical techniques is essential for the accurate identification and characterization of **nobleite** and other borate minerals.

- X-ray Diffraction (XRD): This is the primary technique for identifying crystalline phases and determining crystal structures.
- Fourier-Transform Infrared (FTIR) and Raman Spectroscopy: These vibrational spectroscopy techniques provide information about the bonding environments of the borate and hydroxyl groups within the mineral structure.
- Scanning Electron Microscopy (SEM) and Energy-Dispersive X-ray Spectroscopy (EDS):
 SEM provides high-magnification images of mineral morphology and texture, while EDS allows for semi-quantitative elemental analysis.
- Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) or Mass Spectrometry (ICP-MS): These are highly sensitive techniques for the precise quantitative chemical analysis of the elemental composition of dissolved mineral samples.





Click to download full resolution via product page

Workflow for the analytical characterization of borate minerals like **nobleite**.

Conclusion

Nobleite, while a rare mineral, plays a significant role in understanding the low-temperature geochemical processes that occur in borate-rich environments. Its formation from the weathering of primary borates like colemanite and priceite highlights the dynamic nature of these deposits. Further research, particularly experimental studies to determine its thermodynamic stability and dissolution kinetics, is needed to fully elucidate its geochemical significance. The methodologies and data presented in this guide provide a foundation for future investigations into this fascinating borate mineral.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Nobleite Wikipedia [en.wikipedia.org]
- 2. assignmentpoint.com [assignmentpoint.com]
- 3. Nobleite (Nobleite) Rock Identifier [rockidentifier.com]



- 4. msaweb.org [msaweb.org]
- 5. Nobleite Mineral Data [webmineral.com]
- 6. azomining.com [azomining.com]
- 7. mindat.org [mindat.org]
- To cite this document: BenchChem. [The Geochemical Significance of Nobleite: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1172559#geochemical-significance-of-nobleite-in-borate-mineralogy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com